

Anlotinib's Anti-Proliferative Effects: A Foundational Research Guide

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Compound of Interest

Compound Name: Anlotinib

Cat. No.: B1662124

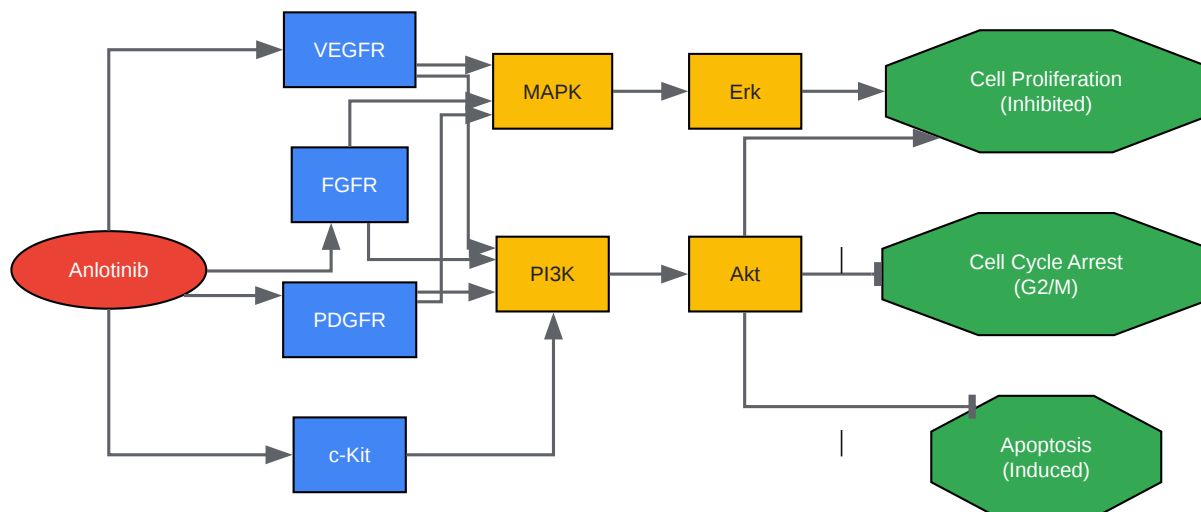
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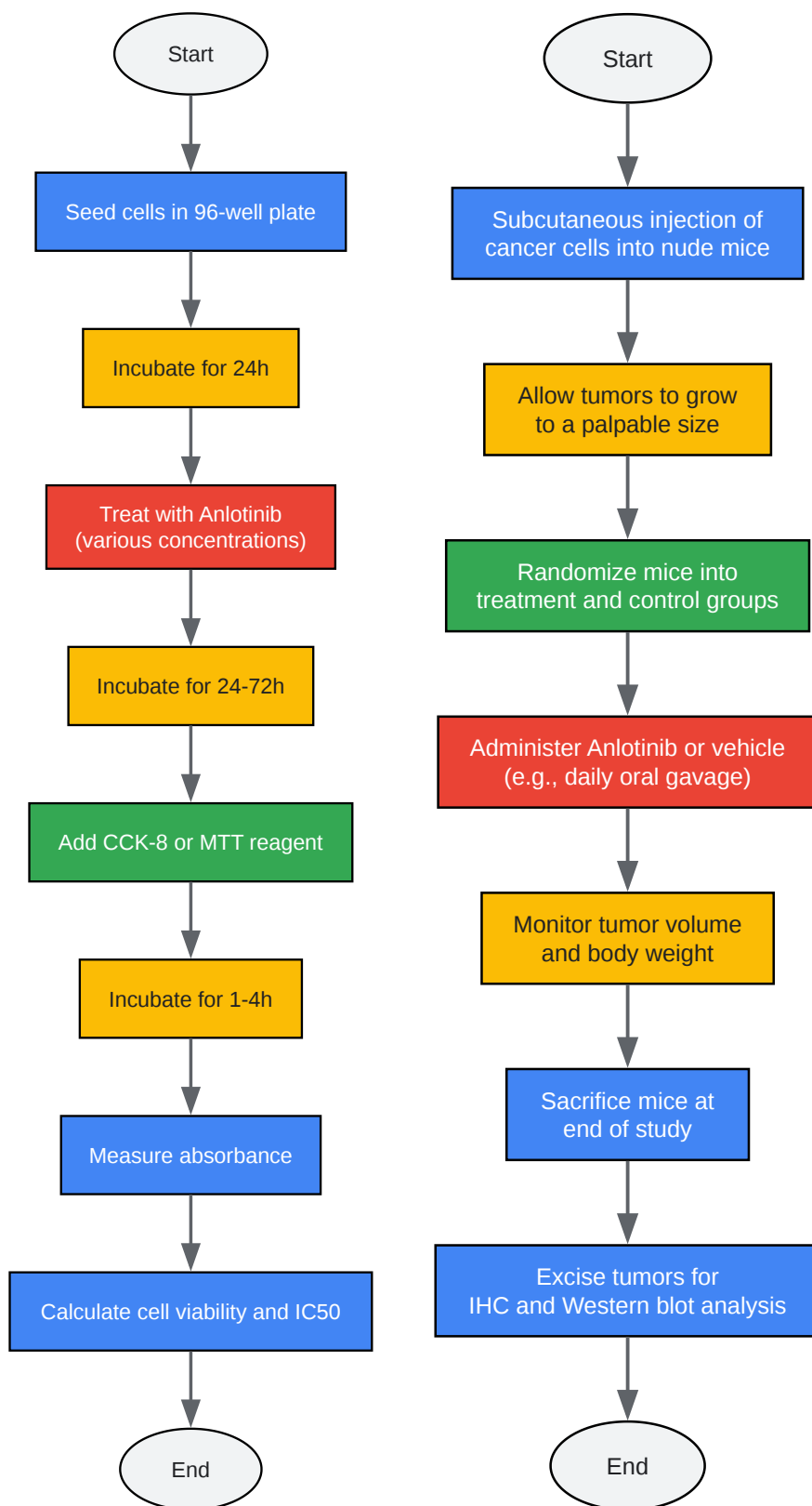
An in-depth technical guide for researchers, scientists, and drug development professionals.

Anlotinib, a novel oral multi-targeted tyrosine kinase inhibitor (TKI), has demonstrated significant anti-proliferative effects across a spectrum of cancers. This guide provides a comprehensive overview of the foundational research elucidating the core mechanisms of **Anlotinib**'s action, with a focus on its impact on cell proliferation, relevant signaling pathways, and detailed experimental methodologies.

Mechanism of Action: Targeting Key Signaling Pathways

Anlotinib exerts its anti-proliferative effects by primarily targeting several receptor tyrosine kinases (RTKs) crucial for tumor growth, angiogenesis, and metastasis.^{[1][2]} Its principal targets include Vascular Endothelial Growth Factor Receptor (VEGFR), Fibroblast Growth Factor Receptor (FGFR), Platelet-Derived Growth Factor Receptor (PDGFR), and c-Kit.^{[3][4]} By inhibiting these receptors, **Anlotinib** effectively blocks downstream signaling cascades, such as the PI3K/Akt and MAPK/Erk pathways, which are pivotal for cell proliferation, survival, and cell cycle progression.^{[5][6]}





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